

Photodegradation Kinetics of Mecoprop-2-Octyl Ester under UV Light

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Compound of Interest

Compound Name: Mecoprop-2-octyl ester

Cat. No.: B12057449

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Executive Technical Summary

Mecoprop-2-octyl ester (CAS: 28473-03-2) is a phenoxy-carboxylate herbicide designed for enhanced foliar uptake. Unlike its acid counterpart, the ester exhibits low water solubility and high lipophilicity (

). Under UV irradiation in aqueous environments, it undergoes a dual-degradation mechanism:

- Hydrolysis: Nucleophilic attack by water/hydroxide at the ester carbonyl, yielding mecoprop acid and 2-octanol.
- Direct Photolysis: UV absorption by the aromatic ring (typically nm) leading to dechlorination, ether cleavage, and ring hydroxylation.

For accurate kinetic modeling, researchers must decouple the dark hydrolysis rate (

) from the total apparent degradation rate (

) observed under irradiation.

Theoretical Framework & Kinetic Modeling

The Parallel Decay Model

In an aqueous environment under UV light, the disappearance of MCP-2-OE follows pseudo-first-order kinetics driven by two simultaneous processes. The differential rate law is:

Where:

- = Concentration of **Mecoprop-2-octyl ester**.
- = Hydrolysis rate constant (pH-dependent, dark control).
- = Direct photolysis rate constant (light-dependent).

The observed rate constant (

) is the sum of both vectors. Therefore, the photolysis-specific rate is derived as:

Quantum Yield ()

To quantify photonic efficiency, the quantum yield is calculated using the rate of photon absorption (

):

Experimental Protocol: Photolysis Kinetics

Phase A: Reagents & Optical Setup

- Target Analyte: **Mecoprop-2-octyl ester** (purity

).
- Solvent System: Due to low solubility (mg/L), use a generator column method for pure aqueous kinetics or a co-solvent system (Acetonitrile/Water, ACN) to prevent solvent-induced radical scavenging.
- Irradiation Source:

- Simulated Sunlight: Xenon arc lamp (500W) with AM 1.5G filter.
- UV-C Stress Test: Low-pressure Hg lamp (nm) – Note: Less environmentally relevant but useful for mechanistic studies.
- Reactor: Quartz cylindrical cell (50 mL) with water-jacket cooling (C).

Phase B: The Workflow

- Preparation of Dark Controls:
 - Prepare duplicate samples wrapped in aluminum foil.
 - Incubate at C alongside the irradiated samples to measure .
- Actinometry (Light Calibration):
 - Use p-nitroanisole / pyridine (PNA/PYR) actinometer for solar simulation (nm).
 - Use uridine or iodide/iodate for UV-C (nm).
- Irradiation & Sampling:
 - Expose the reactor to the light source.^[1]
 - Withdraw 1.0 mL aliquots at minutes.
 - Quenching: Immediately transfer aliquots into amber vials containing 10

L of 1M HCl (to arrest base-catalyzed hydrolysis) if analyzing by HPLC.

- Analytical Method (HPLC-DAD/MS):
 - Column: C18 Reverse Phase (mm, 3.5 m).
 - Mobile Phase: Isocratic 70:30 (Acetonitrile : Water + 0.1% Formic Acid).
 - Detection: UV at 230 nm (aromatic ring) and 285 nm (phenol products).
 - Flow Rate: 1.0 mL/min.

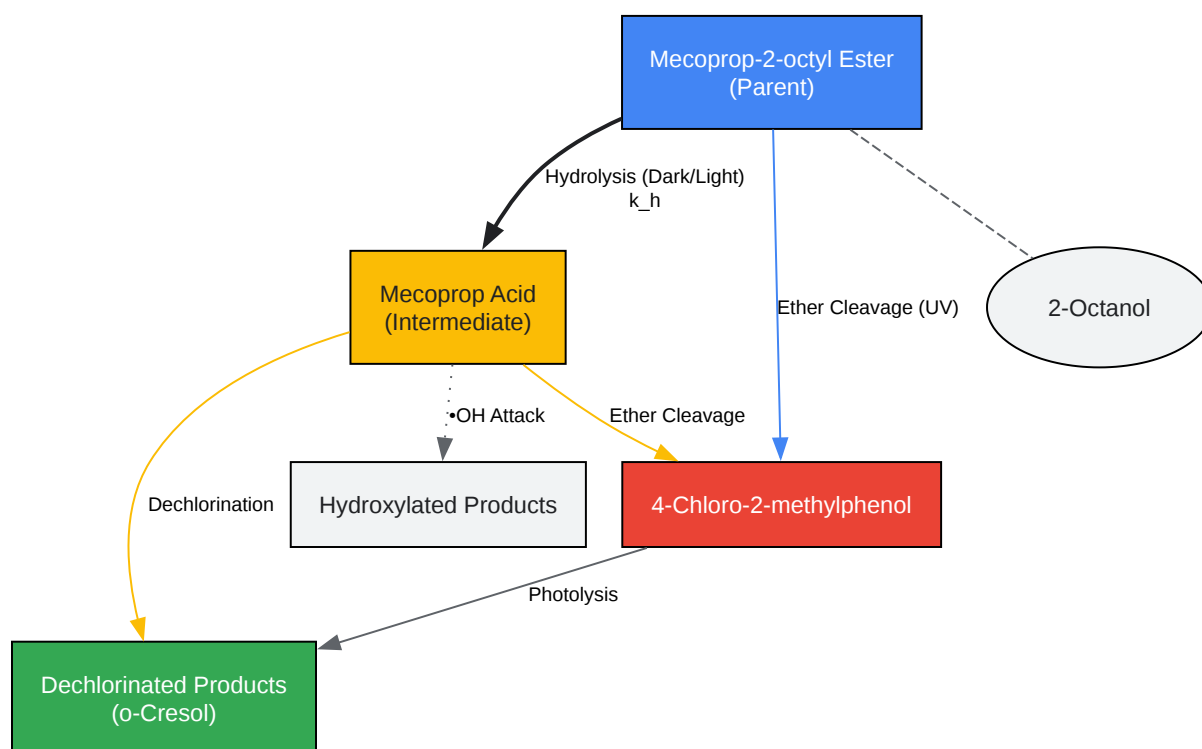
Degradation Pathways & Products[1][2][3]

The photodegradation of **mecoprop-2-octyl ester** is complex because the ester bond can cleave before or during ring degradation.

Primary Degradation Products

Product	Origin	Mechanism
Mecoprop Acid	Hydrolysis	Nucleophilic attack at ester carbonyl.
2-Octanol	Hydrolysis	Leaving group from ester cleavage.
4-Chloro-2-methylphenol	Photolysis	Ether bond cleavage (Photo-Claisen rearrangement type).
2-Methylphenol (o-Cresol)	Photolysis	Reductive dechlorination of the phenol.
Hydroxylated MCPP	Photolysis	OH radical attack on the aromatic ring.[1]

Pathway Visualization



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Caption: Dual degradation pathway showing the competition between hydrolytic cleavage to the acid and direct photolytic cleavage of the ether bond.

Data Analysis & Results Interpretation

Determining the Rate Constants

Plot

versus time (

).

- Linearity: A straight line confirms first-order kinetics.

- Slope (

):

.

- Half-life (

): Calculated as

.

Effect of pH

The hydrolysis rate (

) is highly sensitive to pH.[\[2\]](#)

- Acidic (pH < 5): Hydrolysis is slow;

.

- Alkaline (pH > 8): Hydrolysis is rapid;

.

- Recommendation: Conduct photolysis experiments at pH 5.0 - 6.0 (buffered) to minimize hydrolysis and isolate the photolytic effect.

Summary of Kinetic Parameters (Example Data Range)

Note: Values are representative of phenoxy esters under simulated solar irradiation.

Parameter	Value Range	Notes
(pH 7)	hr	Combined rate (Hydrolysis + Photolysis).
(Dark, pH 7)	hr	Significant contribution from hydrolysis.
Quantum Yield ()		Relatively low efficiency; indicates fluorescence or thermal relaxation competes with reaction.
Half-life ()	3 - 15 hours	Dependent on light intensity (mW/cm ²).

References

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Sources

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- [2. juniperpublishers.com \[juniperpublishers.com\]](#)
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